

(3S,5R)-fluvastatin sodium storage conditions stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (3S,5R)-fluvastatin sodium

CAS No.: 93957-55-2

Cat. No.: S528234

[Get Quote](#)

Storage & Handling Guidelines

Based on the search results, the following storage conditions are recommended for **(3S,5R)-Fluvastatin sodium** to maintain its stability.

Property	Specification	Source
Physical Form	Solid (Light yellow to yellow)	[1]
Recommended Storage	2-8°C (Refrigerator); sealed storage, away from moisture	[1] [2]
Molecular Weight	439.48 g/mol (or 439.49 g/mol)	[1] [2]
CAS Number	2249799-35-5	[1] [2]

Experimental Protocols

For researchers using this compound in the lab, here are some practical experimental protocols derived from the supplier's information.

Stock Solution Preparation

The supplier provides clear guidance for preparing stock solutions, which is critical for experimental reproducibility [1].

- **Solvents:** Use **DMSO** or **water**.
- **Concentration:** A typical stock concentration is **50 mg/mL** (approximately 113.77 mM).
- **Handling Note:** The supplier indicates that hygroscopic DMSO can significantly impact solubility, so it is advised to use **newly opened DMSO**.
- **Processing:** Solutions require **sonication** (ultrasonication) to dissolve the compound fully.
- **Sterilization:** If using water as the solvent and for cell-based assays, filter the solution through a **0.22 µm filter** after dilution to the working concentration.

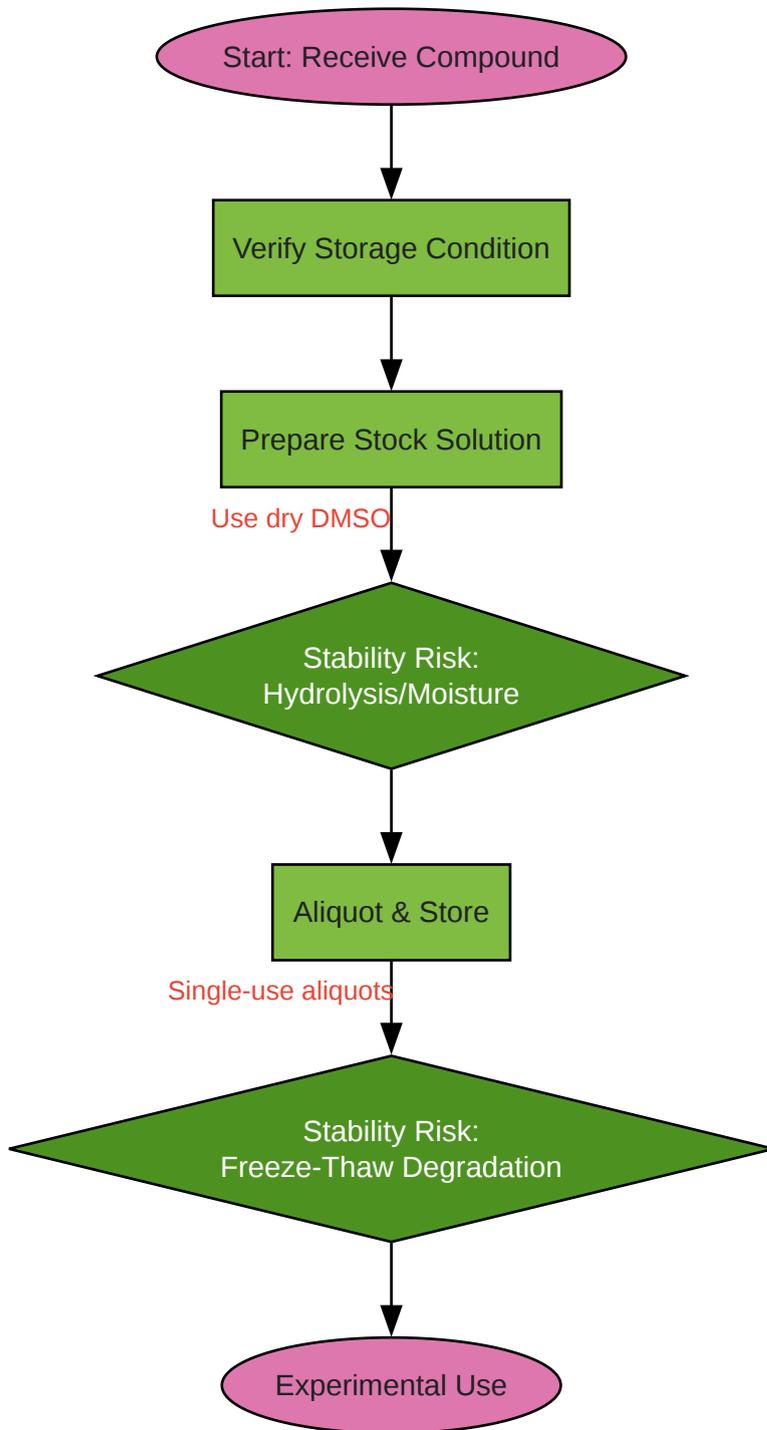
Stock Solution Storage

Proper storage of prepared solutions is essential for maintaining compound integrity.

- **Conditions:** Store at **-80°C for 6 months** or **-20°C for 1 month**.
- **Container:** Use **sealed storage** vials to protect from moisture.
- **Handling:** To prevent product inactivation, avoid repeated freeze-thaw cycles. It is recommended to **prepare small aliquots** for single-use or short-term application.

Stability Considerations & Troubleshooting

The diagram below outlines the logical workflow for handling this compound and key stability risk points based on available information.



[Click to download full resolution via product page](#)

Key Stability Risks

- **Moisture Exposure:** The strong emphasis on "**sealed storage, away from moisture**" indicates the compound is likely hygroscopic and may be susceptible to hydrolysis, which would degrade it over time [1].
- **Solution Stability:** The significant impact of "Hygroscopic DMSO" on solubility suggests that water content in the solvent is a major factor. Always use anhydrous solvents and keep solutions sealed [1].
- **Freeze-Thaw Cycles:** The instruction to aliquot and avoid repeated freezing and thawing points to potential instability in solution from these physical stresses [1].

Advice for Researchers

- **Confirm Purity:** Before beginning critical experiments, verify the purity of your batch via a certificate of analysis (CoA) from the supplier or your own analytical methods (e.g., HPLC).
- **Monitor Solutions:** For any prepared solution, especially after prolonged storage, check for signs of precipitation or color change before use.
- **Conduct Preliminary Tests:** If your experimental results seem inconsistent, consider that compound degradation could be a factor and test a freshly prepared stock solution.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (3S,5R)-Fluvastatin-d6 sodium ((3S,5R)-XU 62-320-d6) [[medchemexpress.com](https://www.medchemexpress.com)]
2. CAS No : 2249799-35-5 | Product Name : (3 , S) - 5 ... R Fluvastatin [[pharmaffiliates.com](https://www.pharmaffiliates.com)]

To cite this document: Smolecule. [(3S,5R)-fluvastatin sodium storage conditions stability].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528234#3s-5r-fluvastatin-sodium-storage-conditions-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com